

Foreword: The Strategic Utility of Substituted Hydroxylamines

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Compound of Interest

Compound Name: *O*-cyclopentylhydroxylamine

CAS No.: 76029-50-0

Cat. No.: B1355514

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In the landscape of modern synthetic and medicinal chemistry, the strategic incorporation of small, conformationally constrained moieties is a cornerstone of rational drug design. **O-cyclopentylhydroxylamine** emerges as a molecule of significant interest, belonging to the broader class of alkoxyamines. These compounds are not merely passive building blocks but active participants in a range of chemical transformations, offering unique reactivity profiles governed by the inherent properties of the N-O bond. This guide provides an in-depth exploration of the chemical properties, synthesis, reactivity, and practical applications of **O-cyclopentylhydroxylamine**, tailored for researchers, scientists, and drug development professionals who seek to leverage its unique characteristics in their work. We will delve into the causality behind its reactivity, provide validated experimental insights, and ground our discussion in authoritative chemical principles.

Core Physicochemical & Spectroscopic Profile

O-cyclopentylhydroxylamine is a disubstituted hydroxylamine derivative where a cyclopentyl group is attached to the oxygen atom. This structure imparts a combination of lipophilicity from the carbocyclic ring and nucleophilicity from the free amine. It is most commonly handled and stored as its hydrochloride salt to improve stability and shelf-life.[1][2][3]

Physicochemical Data Summary

The fundamental properties of **O-cyclopentylhydroxylamine** and its common salt form are summarized below. These values are critical for experimental design, including solvent selection, reaction stoichiometry, and purification strategies.

Property	Value (Free Base)	Value (Hydrochloride Salt)	Source(s)
Molecular Formula	C ₅ H ₁₁ NO	C ₅ H ₁₂ ClNO	[4]
Molecular Weight	101.15 g/mol	137.61 g/mol	[4]
CAS Number	76029-50-0	1574118-06-1 / 52189-22-7	[1][4]
Monoisotopic Mass	101.08406 Da	-	[5]
Predicted XlogP	0.6	-	[5]
Appearance	Inferred: Colorless liquid or low-melting solid	Typically a white to off-white solid	-
Storage Conditions	4°C, protect from light	Room temperature, desiccate	[4]

Spectroscopic Characterization: A Predictive Analysis

Definitive characterization is paramount for verifying the identity and purity of **O-cyclopentylhydroxylamine**. Below is an expert analysis of the expected spectroscopic signatures.

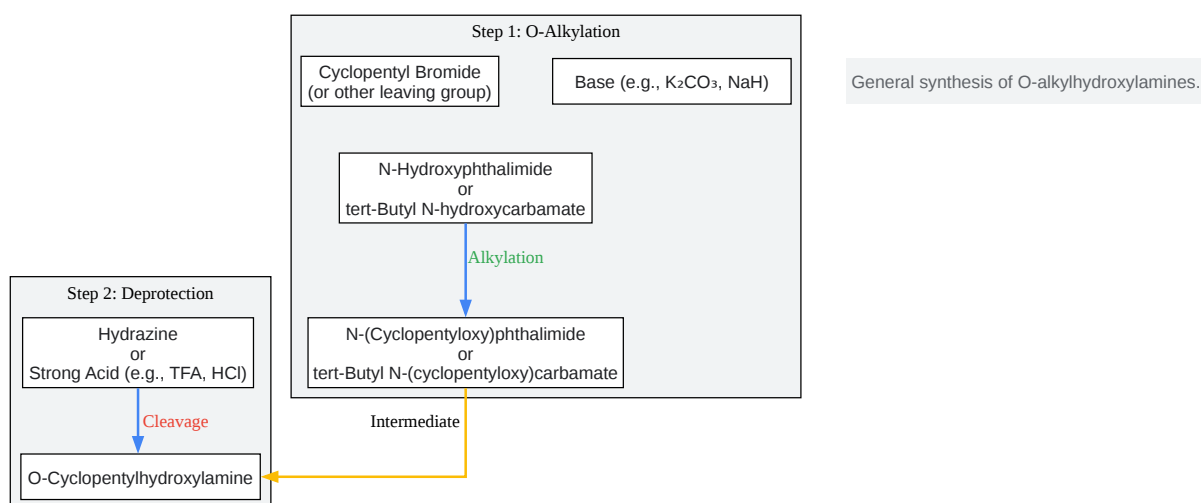
- ¹H NMR Spectroscopy:** The proton NMR spectrum is expected to be relatively simple. The protons on the cyclopentyl ring will appear as a series of multiplets in the aliphatic region (typically δ 1.4-2.0 ppm). The methine proton attached to the oxygen (CH-O-NH₂) will be shifted downfield (likely δ 3.8-4.2 ppm) due to the deshielding effect of the adjacent oxygen atom. The two protons of the -NH₂ group would appear as a broad singlet, with a chemical shift that is highly dependent on solvent and concentration.

- **¹³C NMR Spectroscopy:** The carbon spectrum will show distinct signals for the cyclopentyl ring carbons. The methine carbon attached to the oxygen (C H-O-NH₂) will be the most downfield signal in the aliphatic region (estimated δ 75-85 ppm), while the other four carbons of the ring will appear at higher fields.
- **Infrared (IR) Spectroscopy:** The IR spectrum provides key functional group information. Key expected absorptions include:
 - **N-H Stretch:** A medium to weak absorption in the 3200-3400 cm⁻¹ region, characteristic of a primary amine.[\[6\]](#)
 - **C-H Stretch:** Strong absorptions just below 3000 cm⁻¹ (typically 2850-2960 cm⁻¹) corresponding to the sp³ C-H bonds of the cyclopentyl ring.[\[6\]](#)
 - **C-O Stretch:** An absorption in the 1050-1150 cm⁻¹ region, indicative of the C-O single bond.[\[6\]](#)
- **Mass Spectrometry (MS):** In electrospray ionization (ESI) mass spectrometry, **O-cyclopentylhydroxylamine** is expected to readily ionize in positive mode.
 - **[M+H]⁺:** The protonated molecular ion would be observed at an m/z of approximately 102.0913.[\[5\]](#) This is the primary ion used for identification and confirmation. The ability of hydroxylamines to form adducts with biomolecules is also a known characteristic, detectable by mass spectrometry.[\[7\]](#)[\[8\]](#)

Synthesis of O-Cyclopentylhydroxylamine

The synthesis of O-alkylhydroxylamines can be achieved through several reliable routes. A common and robust strategy involves the O-alkylation of a protected hydroxylamine derivative, which prevents undesired N-alkylation and subsequent over-alkylation. The workflow below illustrates a generalized, two-step approach that is widely applicable.

Diagram: General Synthetic Workflow



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Caption: General synthesis of O-alkylhydroxylamines.

Causality Behind Experimental Choices:

- **N-Protection:** Using a protected hydroxylamine like N-hydroxyphthalimide or a carbamate is crucial.[9] The electron-withdrawing nature of the protecting group increases the acidity of the O-H proton, facilitating its deprotonation and subsequent O-alkylation while rendering the nitrogen lone pair less nucleophilic.
- **Deprotection:** The choice of deprotection agent is dictated by the protecting group used. Phthalimides are classically cleaved with hydrazine, while carbamates like Boc are efficiently

removed under acidic conditions to yield the final product, often as its corresponding acid salt.

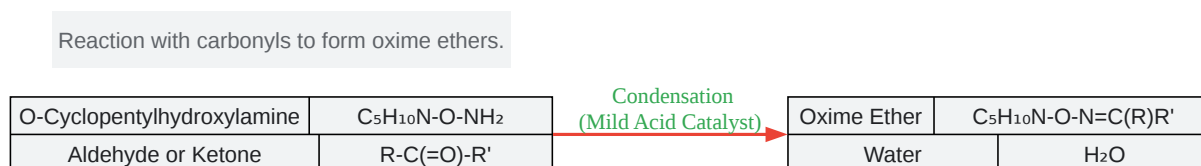
Reactivity and Key Chemical Transformations

The utility of **O-cyclopentylhydroxylamine** stems from the unique reactivity of the alkoxyamine functional group. The nitrogen atom is nucleophilic, while the N-O bond has a relatively low bond dissociation energy, opening pathways for both ionic and radical reactions.

[10]

Formation of Oxime Ethers: A Cornerstone Reaction

The most prominent reaction of O-alkylhydroxylamines is their condensation with aldehydes and ketones to form stable oxime ethers. This reaction is highly efficient and proceeds under mild, often slightly acidic, conditions.



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Caption: Reaction with carbonyls to form oxime ethers.

This transformation is fundamental in drug discovery for several reasons:

- **Bioisosterism:** The resulting oxime ether linkage can serve as a bioisostere for other functional groups, such as esters or amides, potentially improving metabolic stability or altering receptor binding interactions.
- **Linker Chemistry:** It provides a robust method for conjugating molecules, for example, in the development of antibody-drug conjugates (ADCs) or PROTACs.
- **Access to Heterocycles:** Oximes are versatile precursors for the synthesis of various nitrogen-containing heterocycles.[11]

Experimental Protocol: Synthesis of Cyclohexanone O-Cyclopentyl Oxime

This protocol provides a representative, self-validating system for the synthesis of an oxime ether from **O-cyclopentylhydroxylamine**.

Materials:

- **O-Cyclopentylhydroxylamine** hydrochloride (1.0 eq)
- Cyclohexanone (1.05 eq)
- Sodium Bicarbonate (NaHCO_3) (1.1 eq)
- Ethanol (EtOH)
- Water (H_2O)
- Ethyl Acetate (EtOAc)
- Magnesium Sulfate (MgSO_4)

Procedure:

- **Free Base Generation:** In a round-bottom flask, dissolve **O-cyclopentylhydroxylamine** hydrochloride (1.0 eq) in a minimal amount of water. Add a saturated aqueous solution of sodium bicarbonate (1.1 eq) dropwise with stirring until the solution is basic ($\text{pH} > 8$).
- **Extraction:** Extract the aqueous layer with ethyl acetate (3 x volume of aqueous layer). The free **O-cyclopentylhydroxylamine** is organic-soluble.
- **Drying:** Combine the organic extracts and dry over anhydrous magnesium sulfate. Filter to remove the drying agent.
- **Reaction Setup:** Transfer the dried ethyl acetate solution to a clean round-bottom flask. Add cyclohexanone (1.05 eq) and a catalytic amount of acetic acid (2-3 drops).

- **Reaction Monitoring:** Stir the reaction at room temperature. Monitor the progress by Thin Layer Chromatography (TLC), observing the consumption of the starting materials and the formation of a new, less polar spot corresponding to the oxime ether product. The reaction is typically complete within 2-4 hours.
- **Workup:** Once the reaction is complete, wash the organic layer with saturated aqueous sodium bicarbonate solution, followed by brine.
- **Purification:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product. If necessary, purify further by flash column chromatography on silica gel.

Trustworthiness of Protocol: This protocol includes an in-situ generation of the reactive free base from its stable salt, a common and reliable practice. The workup steps are designed to remove the acid catalyst and any unreacted starting materials, ensuring a high-purity final product. Reaction monitoring by TLC provides a direct measure of conversion, validating the process.

Advanced Reactivity: Potential for Sigmatropic Rearrangements

Inspired by related systems, such as O-cyclopropyl and O-vinyl hydroxylamines, **O-cyclopentylhydroxylamine** derivatives are potential precursors for powerful^[11]^[11]-sigmatropic rearrangements.^[11] N-arylation of the hydroxylamine followed by reaction with a suitable substrate could trigger a cascade to form complex heterocyclic scaffolds, such as tetrahydroquinolines. This advanced application highlights the potential of **O-cyclopentylhydroxylamine** as a strategic starting material for generating molecular diversity.

Applications in Drug Discovery and Development

The incorporation of a cyclopentyl moiety into a drug candidate is a strategic decision often aimed at optimizing its pharmacokinetic and pharmacodynamic profile.

- **Metabolic Stability:** The cyclopentyl group, being a saturated carbocycle, can block sites of metabolic oxidation that might be present in a corresponding linear alkyl chain. This can increase the half-life of a drug.

- **Lipophilicity and Permeability:** The non-polar cyclopentyl ring can enhance a molecule's lipophilicity, which can be fine-tuned to improve membrane permeability and oral bioavailability. The related cyclopropyl fragment is known to increase brain permeability.[12]
- **Conformational Rigidity:** Unlike a flexible alkyl chain, the cyclopentyl ring has a more defined three-dimensional structure. This conformational constraint can lock the molecule into a bioactive conformation, increasing its binding affinity for a biological target and potentially improving selectivity.[12]
- **Vector for Sp³-Rich Scaffolds:** There is a growing trend in drug discovery to move away from flat, aromatic molecules towards more three-dimensional, sp³-rich structures.[13] **O-cyclopentylhydroxylamine** is an excellent starting point for building such molecules, which often exhibit better physicochemical properties and novel intellectual property space.

Safety and Handling

While a specific, comprehensive safety data sheet (SDS) for **O-cyclopentylhydroxylamine** is not readily available in the aggregated search results, safe handling procedures can be inferred from data on analogous compounds like cyclopentylamine and general laboratory chemicals. [14][15]

- **Personal Protective Equipment (PPE):** Always handle the compound in a chemical fume hood. Wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- **Hazards:** Assume the compound is corrosive and may cause skin and eye burns.[14] It may also be toxic if inhaled or swallowed.[15] The hydrochloride salt is a solid, minimizing inhalation risk compared to a volatile liquid.
- **Incompatibilities:** Keep away from strong oxidizing agents and strong acids (unless part of a controlled reaction).[16]
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area as recommended.[4]

Conclusion

O-cyclopentylhydroxylamine is a versatile and valuable reagent for chemical research and development. Its core utility lies in the reliable formation of oxime ethers, providing a robust tool for molecular construction and conjugation. Beyond this, its structure offers strategic advantages in medicinal chemistry, enabling the synthesis of conformationally constrained, metabolically stable, and sp^3 -rich molecules. The potential for its derivatives to engage in more complex transformations, such as sigmatropic rearrangements, further broadens its synthetic appeal. As the demand for novel chemical entities with optimized drug-like properties continues to grow, the thoughtful application of specialized building blocks like **O-cyclopentylhydroxylamine** will remain a key enabler of innovation.

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